

Application Notes and Protocols for 5-Ethylpicolinic Acid in Organic Synthesis

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Compound of Interest

Compound Name: 5-Ethylpicolinic acid

Cat. No.: B021276

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Introduction

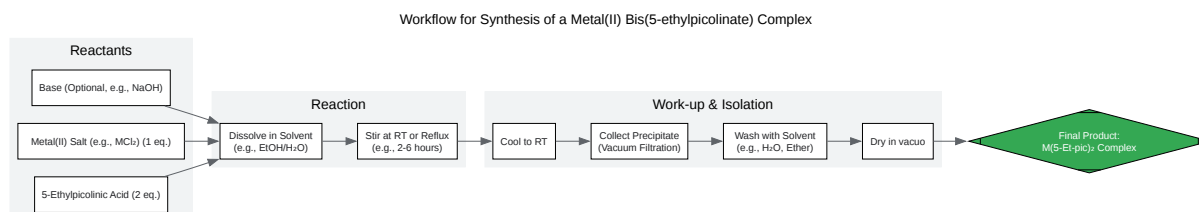
5-Ethylpicolinic acid is a substituted pyridine carboxylic acid that serves as a versatile building block in organic synthesis. Its structure, featuring a pyridine ring, a carboxylic acid at the 2-position, and an ethyl group at the 5-position, offers multiple reactive sites for functionalization. The nitrogen atom of the pyridine ring and the adjacent carboxylic acid group can act as a bidentate chelating ligand for various metal ions. The carboxylic acid itself can be readily converted into esters, amides, or other functional groups. Furthermore, the pyridine ring can undergo transformations, and the ethyl group can potentially be functionalized. These characteristics make **5-Ethylpicolinic acid** a valuable precursor for the synthesis of complex molecules in medicinal chemistry, materials science, and catalysis.^{[1][2]}

Application Note 1: Synthesis of Bidentate Ligands and Metal Complexes

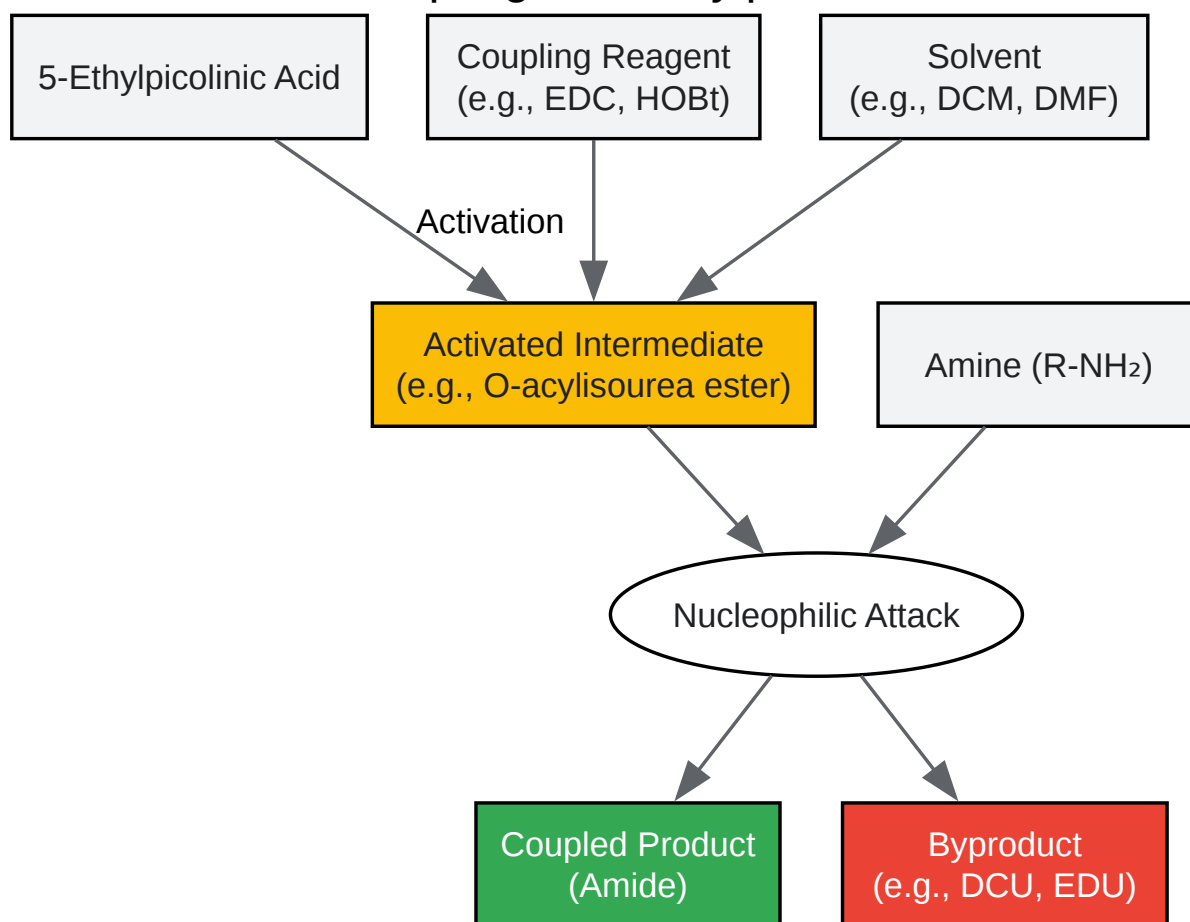
The picolinic acid moiety is a classic N,O-bidentate ligand that forms stable complexes with a wide range of transition metals.^[3] These complexes are investigated for applications in catalysis, materials science (e.g., coordination polymers), and as models for biological systems.^{[3][4]} **5-Ethylpicolinic acid** can be used to synthesize lipophilic metal complexes or as a building block for more elaborate ligand structures. The ethyl group can tune the steric and electronic properties of the resulting complex.

General Workflow for Metal Complex Synthesis

The typical synthesis involves the reaction of **5-Ethylpicolinic acid** (or its deprotonated form) with a suitable metal salt in an appropriate solvent.



Amide Coupling of 5-Ethylpicolinic Acid



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